

Personal protective equipment for handling 2-Chloro-4-methylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidine

Cat. No.: B015830

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Essential Safety and Handling Guide for 2-Chloro-4-methylpyrimidine

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **2-Chloro-4-methylpyrimidine** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Chloro-4-methylpyrimidine** is presented below for easy reference.

Property	Value	Citations
Molecular Formula	C ₅ H ₅ ClN ₂	[1][2][3]
Molecular Weight	128.56 g/mol	[1][3]
Appearance	Off-white to Brown Solid	[1][4]
Melting Point	51 - 56 °C (123.8 - 132.8 °F)	[1][4]
Boiling Point	91 - 93 °C (195.8 - 199.4 °F) @ 17 mmHg	[1][4]

Hazard Identification and GHS Classification

2-Chloro-4-methylpyrimidine is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1/2	H318/H319: Causes serious eye damage/irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Danger/Warning^[1]

Personal Protective Equipment (PPE)

A robust personal protective equipment plan is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **2-Chloro-4-methylpyrimidine**.

Protection Type	Equipment	Specifications & Rationale	Citations
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are mandatory to protect against dust and splashes. A face shield should be worn over goggles when there is a risk of significant splashing.	[1][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact. For prolonged or direct contact, neoprene or butyl rubber gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if contaminated.	[5]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to cover as much skin as possible. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.	[1][4]
Respiratory Protection	NIOSH/MSHA Approved Respirator	A respirator is required if engineering	[1][2][6]

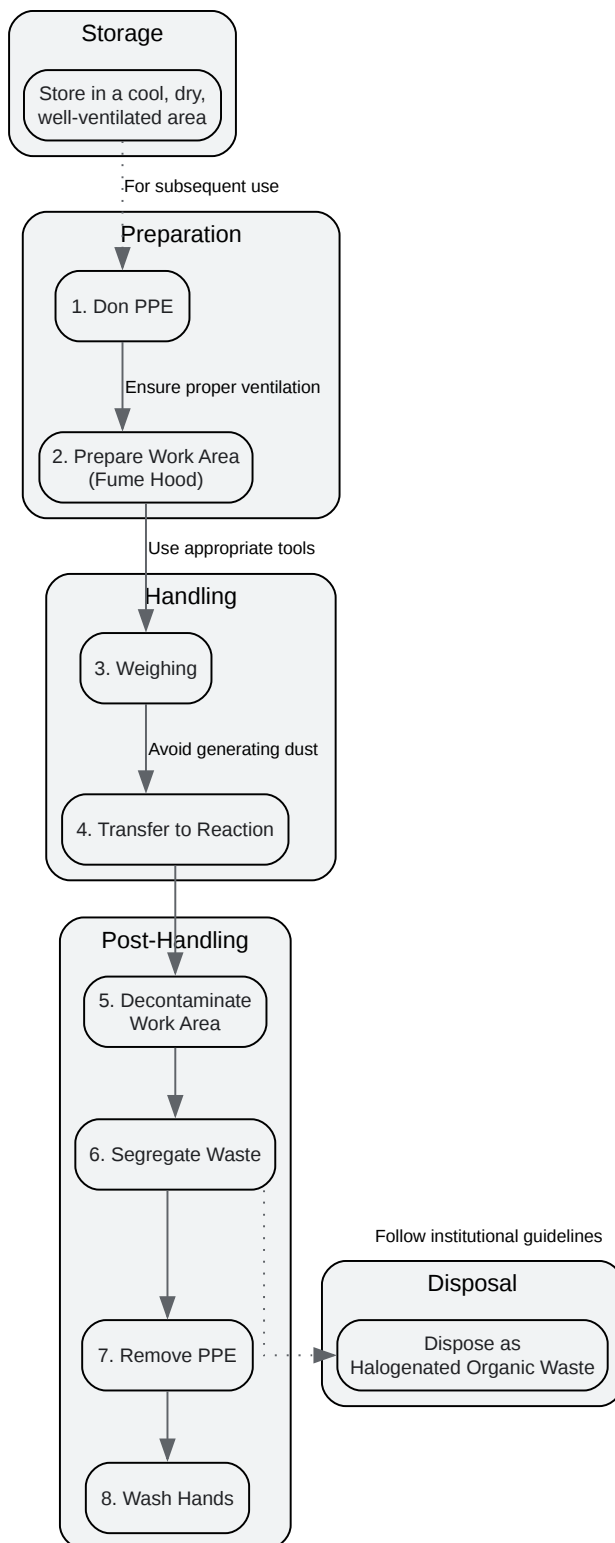
controls (e.g., fume hood) are not available or are insufficient to maintain exposure below permissible limits. For this solid compound, a particulate filter (e.g., P100) is recommended. In case of vapor exposure, an organic vapor cartridge should be used.

Operational and Disposal Plans

Safe Handling Protocol

The following diagram and detailed steps outline the standard operating procedure for the safe handling of **2-Chloro-4-methylpyrimidine** from receipt to disposal.

Safe Handling Workflow for 2-Chloro-4-methylpyrimidine

[Click to download full resolution via product page](#)*Safe Handling Workflow*

Experimental Protocol: Safe Handling of **2-Chloro-4-methylpyrimidine**

- Preparation:
 - Put on all required personal protective equipment as detailed in the table above.[\[4\]](#)
 - Ensure the work area is clean and prepared, ideally within a certified chemical fume hood.
[\[7\]](#)
- Handling:
 - Use clean, dry, and appropriate laboratory equipment (e.g., spatulas, glassware).
 - When weighing and transferring the solid, handle it carefully to prevent the generation of dust.
 - Avoid direct contact with the skin, eyes, and clothing. Do not breathe in dust or vapors.[\[7\]](#)
- Storage:
 - Store the compound in a dry, cool, and well-ventilated place.[\[7\]](#)
 - Keep containers tightly closed.[\[7\]](#)
 - Protect from light and moisture. For long-term storage, refrigeration is recommended.[\[7\]](#)
- Post-Handling:
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Segregate all waste materials as described in the disposal plan below.
 - Remove personal protective equipment in the correct order to avoid cross-contamination.
 - Thoroughly wash hands with soap and water after handling the chemical.[\[4\]](#)

Disposal Plan

Proper disposal of **2-Chloro-4-methylpyrimidine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization: **2-Chloro-4-methylpyrimidine** is a halogenated organic compound and must be disposed of as hazardous waste.[8]

Waste Segregation and Collection:

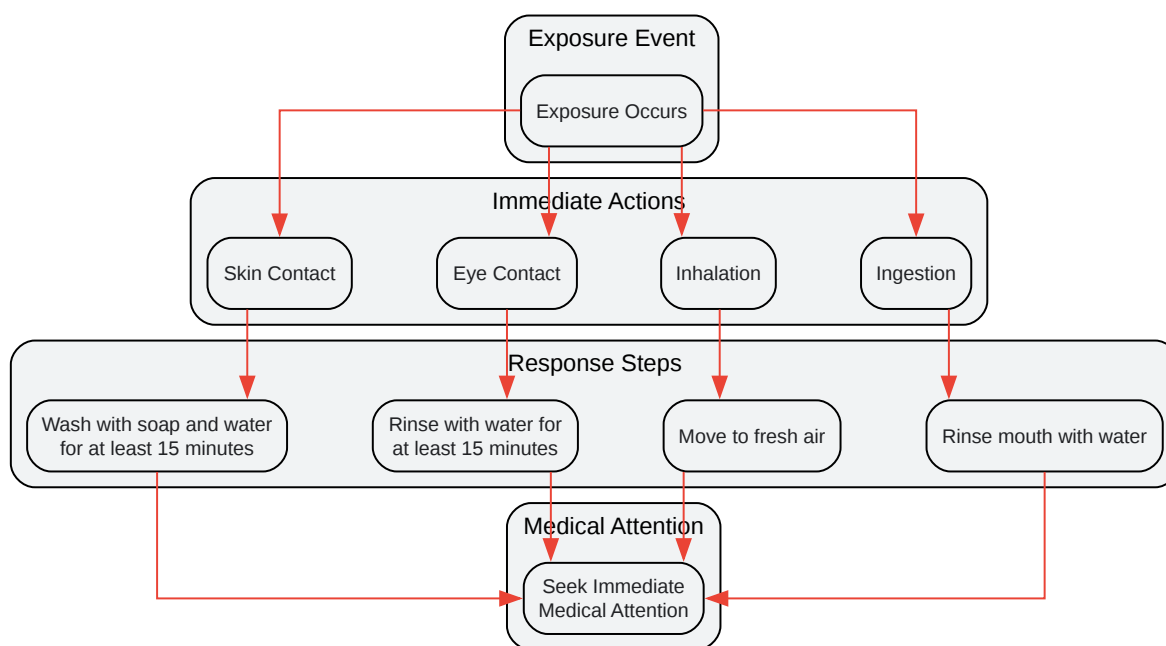
- **Solid Waste:** Collect any unused or waste **2-Chloro-4-methylpyrimidine** in a clearly labeled, sealed, and appropriate waste container designated for halogenated organic solids.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in a designated hazardous waste container for solid chemical waste.
- **Liquid Waste:** If the compound is dissolved in a solvent, the resulting solution should be collected in a labeled waste container for halogenated organic liquids.

Disposal Method: All waste containing **2-Chloro-4-methylpyrimidine** should be disposed of through a licensed hazardous waste disposal company, typically via incineration at high temperatures.[9] Do not dispose of this chemical down the drain or in regular trash.

Emergency Response Plan

Immediate and appropriate action is crucial in the event of an emergency involving **2-Chloro-4-methylpyrimidine**.

Emergency Response for 2-Chloro-4-methylpyrimidine Exposure



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Emergency Response Decision Tree

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4]

- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.[4]

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect: Carefully sweep or scoop up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.[7]
- Decontaminate: Clean the spill area with a suitable decontamination solution.
- Report: Report the spill to the appropriate environmental health and safety personnel at your institution.

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